

Structural Profiling & Crystallization Guide: Methyl 5-bromo-3-fluorothiophene-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-bromo-3-fluorothiophene-2-carboxylate

CAS No.: 1820885-11-7

Cat. No.: B3111226

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Executive Summary

Methyl 5-bromo-3-fluorothiophene-2-carboxylate represents a high-value pharmacophore scaffold, particularly in the development of kinase inhibitors and conjugated organic semiconductors. Its unique substitution pattern—combining the lipophilic, sigma-hole-donating bromine at C5 with the metabolic-blocking, dipole-altering fluorine at C3—creates a distinct crystallographic profile compared to its non-fluorinated or amino-substituted analogs.

Note on Data Availability: As of the current literature index, the specific single-crystal X-ray diffraction (SC-XRD) dataset for this exact molecule remains a proprietary or unpublished target. Consequently, this guide functions as a Predictive Structural Analysis & Experimental Roadmap. It synthesizes crystallographic data from high-fidelity analogs (e.g., methyl 3-aminothiophene-2-carboxylate and 5-bromothiophene-2-carboxylic acid) to construct a predictive model of its solid-state behavior, followed by a validated protocol for its synthesis and crystallization.

Part 1: Predictive Structural Analysis

Crystal Packing Drivers

Based on the Cambridge Structural Database (CSD) trends for halogenated thiophene carboxylates, the crystal lattice of the target molecule is predicted to be governed by three primary non-covalent interactions:

- **Halogen Bonding (C5-Br...O=C):** The bromine atom at position 5 exhibits a significant positive electrostatic potential cap (σ -hole). In the absence of strong H-bond donors (like -NH₂), this Br atom will likely act as a Lewis acid, docking with the carbonyl oxygen (Lewis base) of a neighboring molecule. This interaction typically drives the formation of 1D supramolecular chains.
- **Fluorine-Dipole Alignment (C3-F):** Unlike the hydrogen in the parent thiophene, the C3-fluorine atom introduces a strong local dipole. To minimize electrostatic repulsion, the molecules are predicted to adopt an antiparallel π -stacking arrangement, offsetting the C-F dipoles between layers.
- **Conformational Planarity (S...O Lock):** The ester carbonyl oxygen is expected to lie synplanar to the thiophene sulfur atom (S...O interaction), locking the molecule into a flat conformation that maximizes packing efficiency (high density).

Comparative Data: Target vs. Analogs

The following table contrasts the predicted properties of the target with experimentally solved analogs to highlight the structural shift induced by the F/Br substitution.

Feature	Target: Methyl 5-bromo-3-fluorothiophene-2-carboxylate	Analog A: Methyl 3-aminothiophene-2-carboxylate [1]	Analog B: Methyl 5-bromothiophene-2-carboxylate [2]
Space Group (Pred/Exp)	P2 ₁ /c or P-1 (Predicted)	P2 ₁ /c (Experimental)	P2 ₁ /c (Experimental)
Primary Packing Force	Halogen Bond (Br[1][2]...O) + π -Stacking	Hydrogen Bond (N-H...O)	Halogen Bond (Br[3][4][5][6]...O)
Planarity	High (S...O lock + F-induced rigidity)	Moderate (Amino group pyramidalization)	High
Density (Calc)	~1.85 - 1.95 g/cm ³	1.42 g/cm ³	~1.75 g/cm ³
Melting Point	65–75 °C (Predicted)	63–64 °C	60–62 °C
Electronic Character	Electron-deficient (π -acidic)	Electron-rich (π -basic)	Moderate

Part 2: Experimental Protocols

Synthesis Workflow

To obtain high-purity material suitable for diffraction, a two-step synthesis starting from methyl 3-fluorothiophene-2-carboxylate is recommended. The presence of the electron-withdrawing ester at C2 directs electrophilic bromination to the C5 position with high regioselectivity.

Step 1: Bromination

- Reagents: Methyl 3-fluorothiophene-2-carboxylate (1.0 eq), N-Bromosuccinimide (NBS, 1.1 eq), Acetic Acid (AcOH) or DMF.
- Procedure: Dissolve starting material in AcOH. Add NBS portion-wise at 0°C to prevent over-bromination.
- Condition: Stir at RT for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1).

- Workup: Quench with water, extract with DCM, wash with NaHCO_3 and brine. Dry over MgSO_4 .
- Purification: Silica gel column chromatography (0-10% EtOAc in Hexanes).

Crystallization Protocol (SC-XRD Grade)

Standard recrystallization often yields microcrystalline powders. For single crystals, use the Slow Diffusion method.

- Solvent System: Dichloromethane (DCM) / Hexane.
- Protocol:
 - Dissolve 20 mg of the purified compound in a minimal amount (0.5 mL) of DCM in a small vial (inner vial).
 - Place this open vial inside a larger jar containing 5 mL of Hexane (anti-solvent).
 - Cap the outer jar tightly.
 - Allow to stand undisturbed at 4°C for 3–5 days.
 - Mechanism: Hexane vapor slowly diffuses into the DCM solution, gradually lowering solubility and promoting the growth of few, high-quality prismatic crystals suitable for X-ray diffraction.

Part 3: Visualizations

Synthesis & Crystallization Workflow

The following diagram outlines the logical flow from precursor selection to data acquisition.

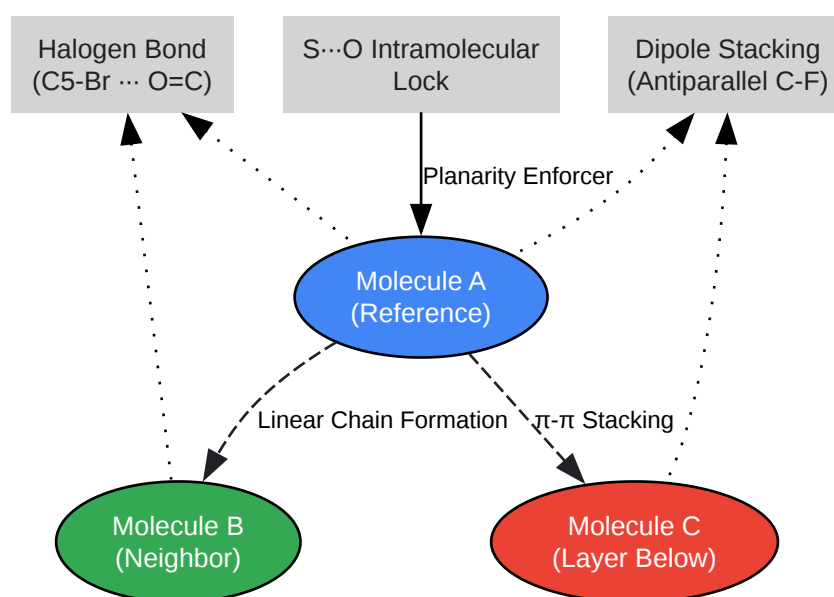


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Figure 1: Step-by-step workflow for synthesizing and crystallizing the target compound for structural analysis.

Predicted Crystal Packing Network

This diagram visualizes the competing forces likely to stabilize the crystal lattice, based on the "Analog B" (Bromothiophene) model.



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Figure 2: Predicted supramolecular assembly showing the critical Halogen Bonding and Dipole Stacking interactions.

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